

Esculentic acid versus oleanolic acid properties

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Compound Focus: Esculentic acid

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Oleanolic Acid: A Research Overview

Oleanolic Acid (OA) is a pentacyclic triterpenoid widely present in the plant kingdom [1]. The table below summarizes its core characteristics and the main findings from recent research.

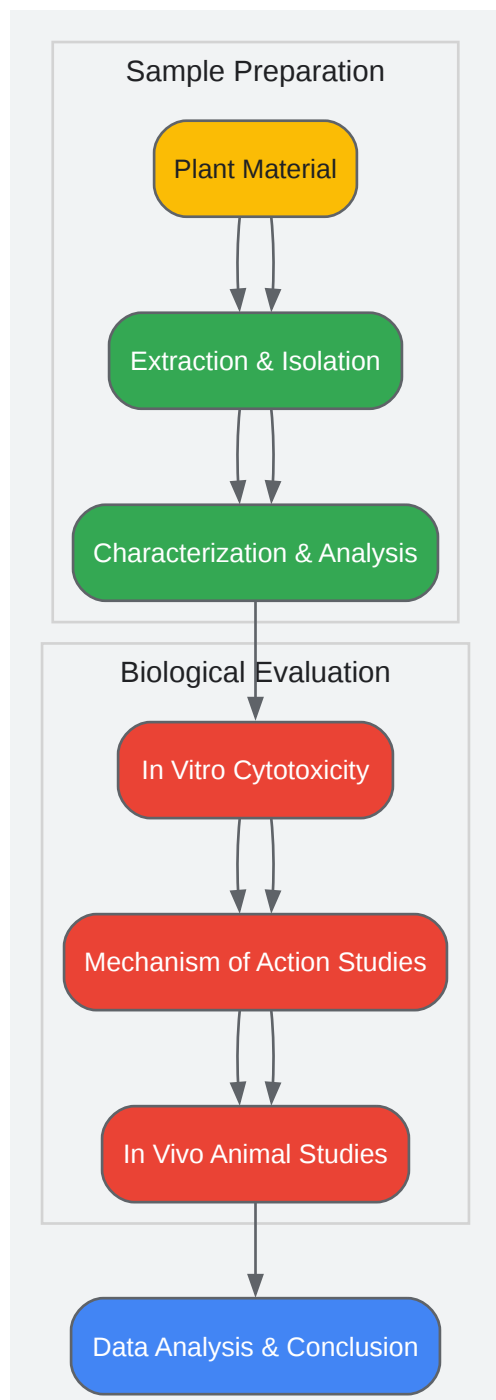
Property	Description
Chemical Profile	IUPAC Name: (4aS,6aR,6aS,6bR,8aR,10S,12aR,14bS)-10-hydroxy-2,2,6a,6b,9,9,12a-heptamethyl-1,3,4,5,6,6a,7,8,8a,10,11,12,13,14b-tetradecahydronicene-4a-carboxylic acid [1]
	Molecular Formula: C ₃₀ H ₄₈ O ₃ [1] [2]
	CAS Number: 508-02-1 [1]
	Molecular Weight: 456.70 g/mol [1]
Physical Properties	Appearance: Crystalline solid (whitish prismatic or needle-shaped crystals) [1]
	Solubility: Highly hydrophobic; practically insoluble in water (~1.75 µg/L). Soluble in medium-polar organic solvents (ethanol, methanol, chloroform, n-butanol) [1] [2]
	Melting Point: 306-313 °C [1]

| **Key Challenges** | - Poor water solubility [3] [1] [4]

- Low oral bioavailability [3] [4]
- Rapid metabolism [4] | | **Common Solutions** | - **Structural Derivatization**: Creating semi-synthetic analogues (e.g., CDDO and its derivatives) for enhanced potency and solubility [5] [3] [4].
- **Novel Drug Delivery Systems**: Formulating as nanoparticles, liposomes, solid dispersions, and phospholipid complexes to improve dissolution and absorption [3] [6]. |

Experimentation & Methodology in OA Research

Research on OA involves standardized protocols for extraction, analysis, and efficacy testing. The diagram below outlines a general experimental workflow for studying its biological activity, particularly in cancer research.



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General Experimental Workflow for Oleanolic Acid Research

Here are the detailed methodologies for key stages in OA research:

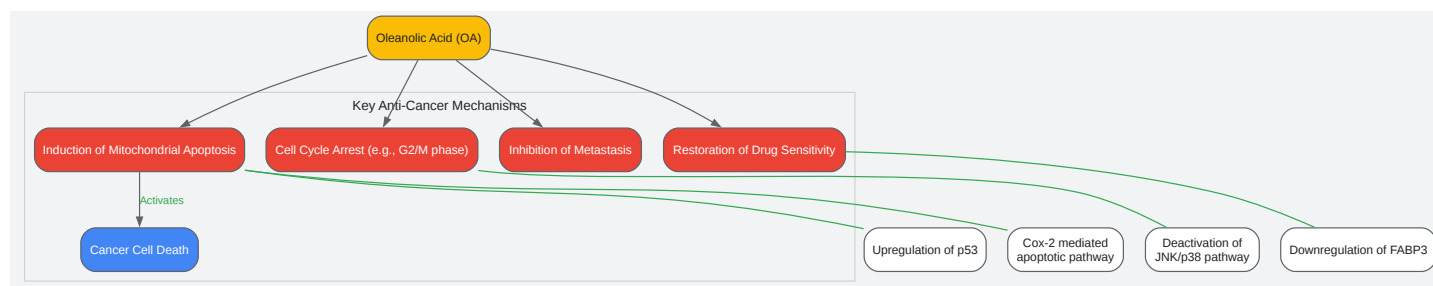
- Extraction & Isolation

- **Common Sources:** Olive leaves (*Olea europaea*), *Ligustrum lucidum*, loquat, and apple [5] [1] [2].
- **Standard Protocol:**
 - **Defatting:** Plant material is first defatted with non-polar solvents like petroleum ether or n-hexane [5] [1].
 - **Extraction:** The material is then macerated or subjected to ultrasound/microwave-assisted extraction using medium-polarity solvents. **Ethanol (70-96%)** is preferred due to its effectiveness and low toxicity [5] [1] [7].
 - **Isolation:** The crude extract is fractionated using techniques like **vacuum liquid chromatography** or **column chromatography** (often with silica gel), using solvent systems such as chloroform-methanol or n-hexane-ethyl acetate [5] [1].
- Characterization & Analysis
 - **Chromatography:** Thin Layer Chromatography (TLC), High Performance Liquid Chromatography (HPLC), and Gas Chromatography (GC) are used for separation and quantification [5] [1].
 - **Spectroscopy:** The structure of OA is confirmed using [1] [7]:
 - **Nuclear Magnetic Resonance (NMR):** ¹H-NMR spectrum shows characteristic olefinic proton at δ 5.43 (H-12). ¹³C-NMR shows signals for a carboxyl group at δ 181.86 (C-28).
 - **Mass Spectrometry (MS):** GC-MS or LC-MS provides characteristic fragmentation patterns and confirms molecular weight. Major fragments include m/z 455.35 [M-H]⁻ and 456.35 [M]⁺.
- In Vitro Cytotoxicity & Anti-Cancer Assays
 - **Cell Lines:** Experiments are conducted on various human cancer cell lines, such as **HepG2** (liver cancer), **MCF-7** (breast cancer), and non-small cell lung cancer cells [5] [3] [2].
 - **Standard Protocols** [8] [9] [4]:
 - **Cell Culture:** Cells are maintained in appropriate media (e.g., DMEM or RPMI-1640) supplemented with 10% Fetal Bovine Serum (FBS) at 37°C in a 5% CO₂ atmosphere.
 - **Compound Treatment:** OA or its derivatives are dissolved in DMSO and applied to cells at various concentrations. Controls receive DMSO vehicle only.
 - **Viability Assessment:** After incubation (typically 24-72 hours), cell viability is measured using assays like the **MTT assay**, which measures the reduction of a yellow tetrazole to purple formazan by metabolically active cells.
 - **IC₅₀ Calculation:** The concentration that inhibits 50% of cell growth is calculated from dose-response curves.
- In Vivo Animal Studies

- **Common Models:** Studies use **Sprague-Dawley (SD) rats** or mouse models (e.g., with transplanted tumors) [3] [9].
- **Dosing & Administration:** OA is often administered via **oral gavage**. Due to its poor solubility, it is frequently formulated as a suspension or, increasingly, using novel delivery systems like nanosuspensions to improve bioavailability [3].
- **Pharmacokinetic Analysis:** Blood samples are collected at various time points. Plasma concentrations of OA are typically determined by **LC-MS**. Parameters like **AUC (Area Under the Curve)**, **C_{max} (maximum concentration)**, and **T_{max} (time to C_{max})** are calculated [3].

Mechanisms of Action: Key Signaling Pathways

OA exerts its effects through complex, multi-factorial mechanisms. The diagram below illustrates its principal anti-cancer pathways.



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Oleanolic Acid Anti-Cancer Mechanisms

The molecular details of these mechanisms include:

- **Induction of Apoptosis:** OA can upregulate the tumor suppressor protein **p53** and activate the **cyclooxygenase-2 (COX-2) mediated mitochondrial apoptotic pathway**, leading to cancer cell death [5].

- **Inhibition of Metastasis:** OA significantly inhibits the **invasive and migratory capabilities** of cancer cells, a key step in preventing metastasis [9].
- **Restoration of Drug Sensitivity:** In sorafenib-resistant hepatocellular carcinoma, OA was shown to **downregulate fabp3 expression**, a gene involved in lipid metabolism, thereby restoring the cancer cells' sensitivity to the drug [9].

Finding Information on Esculentic Acid

The lack of direct comparative data on **esculentic acid** is a significant limitation for your guide. Here are targeted suggestions to locate this information:

- **Use Specialized Scientific Databases:** Conduct a focused search on **PubMed, Scopus, or Web of Science** using the query "**Esculentic acid**" OR "Esculentic" AND (activity OR mechanism OR "cytotoxicity"). This will filter for primary research articles.
- **Refine Search with Related Compounds:** **Esculentic acid** is a triterpenoid saponin. Searching for its aglycone, **hederagenin**, in combination with biological activity might yield relevant studies.
- **Explore Phytochemical Resources:** Investigate specialized databases on plant constituents or natural products, such as **PubChem**, to find basic chemical data and potentially linked bioactivity records.

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